

A-Z Guide to N-Methylaniline: Physicochemical Properties for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-methylaniline*

Cat. No.: B092194

[Get Quote](#)

For Immediate Release

An In-depth Technical Guide on the Core Physicochemical Properties of **N-Methylaniline** for Researchers, Scientists, and Drug Development Professionals.

N-Methylaniline (NMA) is an aromatic secondary amine with significant applications as a solvent, an intermediate in the synthesis of dyes, agrochemicals, and other organic products, and as an antiknock agent for gasoline.^{[1][2][3]} A thorough understanding of its physicochemical properties is paramount for its safe handling, effective application in synthesis, and for predicting its behavior in various chemical and biological systems.

This whitepaper provides a comprehensive summary of the core physicochemical properties of **N-methylaniline**, outlines standard experimental methodologies for their determination, and presents logical workflows relevant to laboratory practice.

General and Molecular Properties

N-Methylaniline is a colorless to yellow or light brown oily liquid that tends to darken to a reddish-brown upon exposure to air and sunlight.^{[2][4]} It possesses a characteristic weak, ammonia-like odor.^{[4][5]}

Table 1: General and Molecular Identifiers for **N-Methylaniline**

Property	Value	Reference
IUPAC Name	N-Methylaniline	[6]
Synonyms	Monomethylaniline, N-Methylbenzenamine	[7]
CAS Number	100-61-8	[5]
Molecular Formula	C ₇ H ₉ N	[5]
Molecular Weight	107.15 g/mol , 107.17 g/mol	[5][8][9]
Appearance	Colorless to yellow/light brown viscous liquid	[1][4]

Physical and Thermodynamic Properties

The physical state and thermodynamic constants of NMA are crucial for process design, safety assessments, and purification procedures. These properties are summarized in Table 2.

Table 2: Key Physical and Thermodynamic Data for **N-Methylaniline**

Property	Value	Conditions	Reference
Melting Point	-57 °C	(lit.)	[10][11][12]
Boiling Point	194 to 196 °C	(lit.)	[1][11][12]
Density	0.989 g/mL	at 25 °C (lit.)	[5][11][12]
Vapor Pressure	0.3 mmHg	at 20 °C	[1][5]
Flash Point	79.4 °C - 85 °C	Closed Cup	[5][8][13]
Refractive Index (n _{20/D})	1.571	(lit.)	[5][11][12]
Autoignition Temp.	500 °C	[5]	

Solubility and Partitioning Behavior

The solubility of **N-methylaniline** dictates its utility as a solvent and influences its environmental fate and bioavailability. It is soluble in common organic solvents like ethanol, diethyl ether, and chloroform.[4][5] Its solubility in water is slight but can be influenced by pH.[5][14] In acidic conditions, the amine group can be protonated, which increases its aqueous solubility.[14]

Table 3: Solubility and Partition Coefficient of **N-Methylaniline**

Property	Value	Conditions	Reference
Water Solubility	30 g/L	[5][11]	
pKa (Conjugate Acid)	4.84 - 4.85	at 25 °C	[5][15][16]
LogP (Octanol/Water)	1.66 - 1.70	at 20 °C	[7][17]

The octanol-water partition coefficient (LogP) indicates a moderate lipophilicity, suggesting a tendency to partition into organic phases and biological membranes over aqueous environments.

Experimental Protocols and Methodologies

Accurate determination of physicochemical properties relies on standardized experimental protocols. The Organisation for Economic Co-operation and Development (OECD) provides a set of internationally accepted guidelines for the testing of chemicals, which are a primary reference for these methods.[18][19][20]

Determination of Boiling Point (OECD TG 103)

The boiling point is a fundamental property for substance identification and purification.

Methodology: Ebulliometer Method

- **Apparatus Setup:** An ebulliometer, equipped with a thermometer and a reflux condenser, is used.
- **Sample Introduction:** A pure sample of **N-methylaniline** is placed in the boiling flask of the ebulliometer.

- **Heating:** The sample is heated gently. The temperature is recorded continuously.
- **Equilibrium:** The boiling point is the temperature at which the liquid and vapor phases are in equilibrium, observed as a stable temperature reading during vigorous boiling and reflux.
- **Pressure Correction:** The observed boiling point is corrected to standard atmospheric pressure (101.325 kPa) using a standard pressure-temperature nomograph or the Sidney-Young equation.

Determination of pKa (OECD TG 112)

The pKa value is critical for understanding the ionization state of a molecule at different pH values, which affects its solubility, reactivity, and biological activity.

Methodology: Spectrophotometric Method

- **Principle:** This method relies on the difference in the UV-Visible absorption spectra between the neutral **N-methylaniline** and its protonated (conjugate acid) form.[\[21\]](#)
- **Preparation of Solutions:** A series of buffer solutions with precisely known pH values are prepared. A stock solution of **N-methylaniline** is also prepared.
- **Spectral Measurement:** A small aliquot of the **N-methylaniline** stock solution is added to each buffer solution. The UV-Vis spectrum of each sample is recorded.[\[22\]](#)
- **Data Analysis:** The absorbance at a specific wavelength where the difference between the ionized and non-ionized species is maximal is plotted against the pH.[\[23\]](#) This results in a sigmoidal curve.
- **pKa Calculation:** The pKa is determined from the inflection point of the sigmoid curve, which corresponds to the pH where the concentrations of the protonated and neutral species are equal.[\[22\]](#)[\[23\]](#)

Determination of Partition Coefficient (LogP) (OECD TG 107)

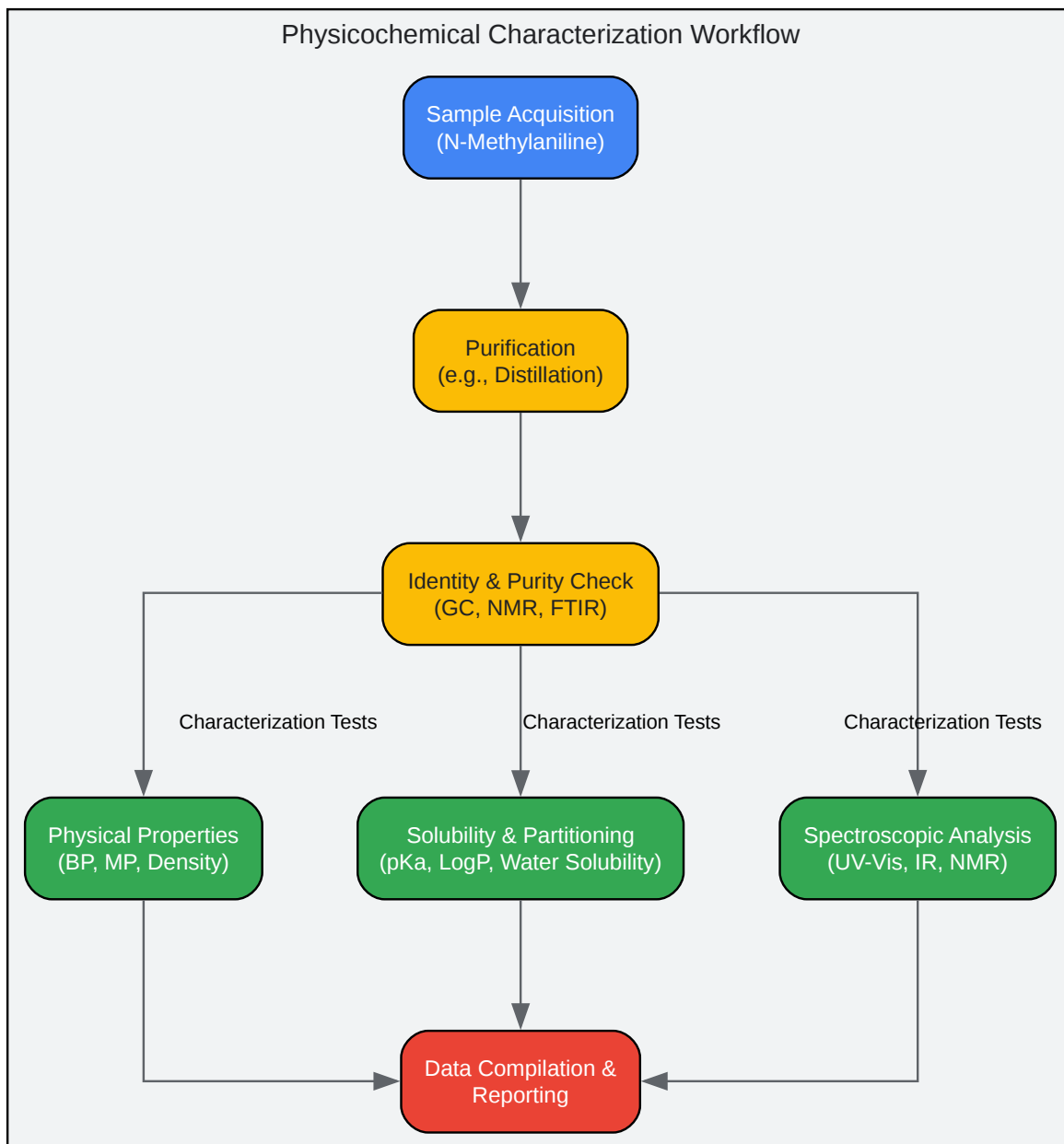
The "shake-flask" method is a classic and straightforward technique for determining the octanol-water partition coefficient.^[23]

Methodology: Shake-Flask Method

- **System Preparation:** n-Octanol and water are pre-saturated with each other by mixing and allowing the phases to separate.
- **Analyte Addition:** A known amount of **N-methylaniline** is dissolved in the water-saturated octanol or the octanol-saturated water.
- **Equilibration:** The mixture is placed in a separation funnel and shaken vigorously to facilitate the partitioning of **N-methylaniline** between the two phases until equilibrium is reached.
- **Phase Separation:** The mixture is allowed to stand until the octanol and water layers are clearly separated.
- **Concentration Measurement:** The concentration of **N-methylaniline** in each phase (or one phase, with the other calculated by mass balance) is determined using a suitable analytical technique, such as UV-Vis spectroscopy or gas chromatography (GC).
- **Calculation:** LogP is calculated as the base-10 logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

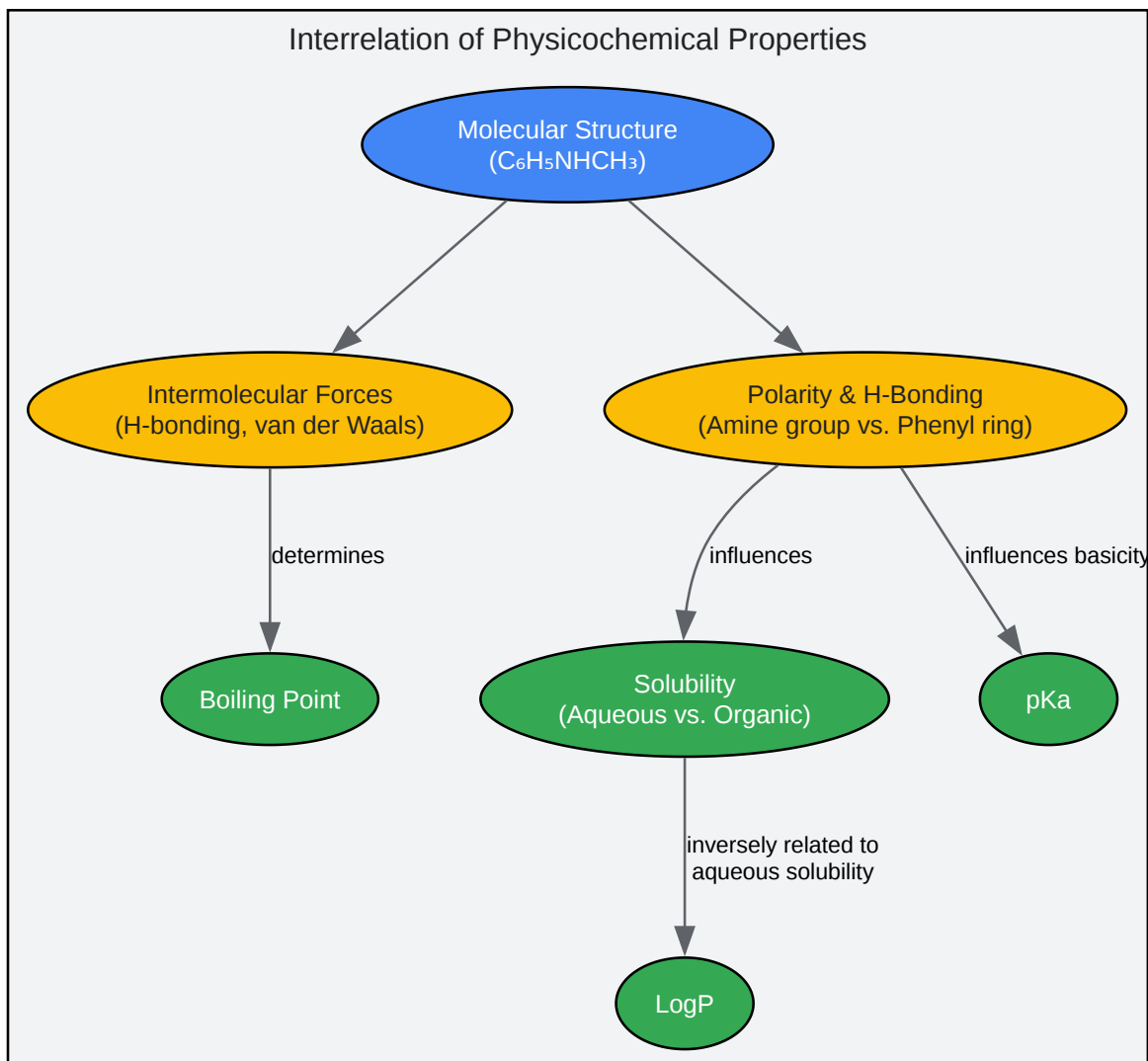
Visualized Workflows and Relationships

Understanding the logical flow of experiments and the interplay between molecular properties is essential for efficient research.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for physicochemical characterization.



[Click to download full resolution via product page](#)

Caption: Relationship between molecular structure and key properties.

Conclusion

This guide provides a consolidated resource on the core physicochemical properties of **N-methylaniline**. The tabulated data offers a quick reference for laboratory use, while the outlined methodologies provide a foundational understanding of how these critical parameters are determined. For researchers, a firm grasp of these properties is indispensable for designing experiments, ensuring safety, and innovating new applications for this versatile chemical compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Methylaniline - Wikipedia [en.wikipedia.org]
- 2. mintchem.com [mintchem.com]
- 3. N-Methylaniline Chemical Properties, Uses, Production [yufenggpp.com]
- 4. N-Methylaniline | 100-61-8 [chemicalbook.com]
- 5. N-Methylaniline CAS#: 100-61-8 [m.chemicalbook.com]
- 6. L13873.22 [thermofisher.com]
- 7. N-methylaniline [stenutz.eu]
- 8. chemicalpoint.eu [chemicalpoint.eu]
- 9. N-Methylaniline 98 100-61-8 [sigmaaldrich.com]
- 10. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 11. N-甲基苯胺 ≥99% | Sigma-Aldrich [sigmaaldrich.com]
- 12. N-甲基苯胺 98% | Sigma-Aldrich [sigmaaldrich.com]
- 13. thomassci.com [thomassci.com]
- 14. solubilityofthings.com [solubilityofthings.com]
- 15. bloomtechz.com [bloomtechz.com]
- 16. whxb.pku.edu.cn [whxb.pku.edu.cn]
- 17. N-Methylaniline price, buy N-Methylaniline - chemicalbook [chemicalbook.com]
- 18. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- 19. search.library.brandeis.edu [search.library.brandeis.edu]
- 20. oecd.org [oecd.org]
- 21. APPENDIX A: MEASUREMENT OF ACIDITY (pK_A) - ECETOC [ecetoc.org]
- 22. ulm.edu [ulm.edu]

- 23. Development of Methods for the Determination of pKa Values - PMC
[pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A-Z Guide to N-Methylaniline: Physicochemical Properties for Researchers]. BenchChem, [2025]. [Online PDF]. Available at:
[https://www.benchchem.com/product/b092194#n-methylaniline-physicochemical-properties-for-researchers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com